

# M-110 proper disposal procedures

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## Compound of Interest

Compound Name: M-110

Cat. No.: B608784

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Proper disposal of chemical products is essential for laboratory safety and environmental protection. The appropriate disposal procedure for a substance labeled "**M-110**" is entirely dependent on its specific chemical composition and the manufacturer. The designation "**M-110**" is used for several distinct products with different disposal requirements. Therefore, it is crucial to identify the correct product before proceeding with disposal.

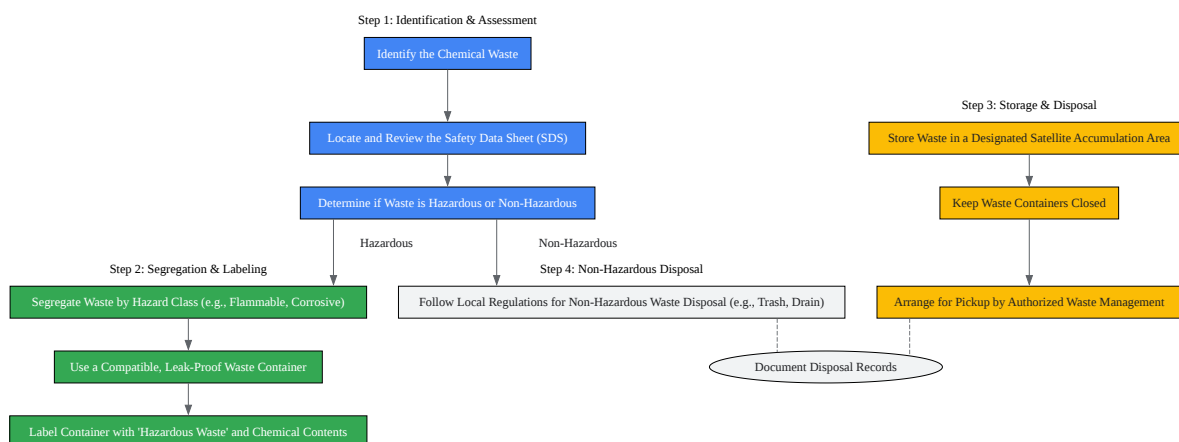
## Identifying Your M-110 Product

Below is a summary of different products identified as **M-110**. Please review this information to identify your specific substance and follow the recommended disposal guidelines.

Product Name/Type	Manufacturer/Source	Key Identifying Information	Recommended Disposal Path
M110	Sigma-Aldrich	Not classified as a hazardous substance or mixture.	Dispose of in accordance with national and local regulations. Keep in original containers and do not mix with other waste.[1]
M110	Northtown Company	Contains diphenylmethane 4,4'-diisocyanate.	Refer to Section 13 of the Safety Data Sheet (SDS) for specific disposal information. [2]
MR® 110 Magnetic powder fluorescent	MR-Chemie	Magnetic fluorescent powder.	Disposal must be arranged with regional waste disposal authorities according to official regulations. [3]
WORKSafe® M110 N95 Particulate Respirator	WORKSafe	N95 Particulate Respirator.	Considered an article with no hazardous chemical release under normal use. No special disposal is indicated.[4]
Bondchem M110	Bondchem	Two-component structural methacrylate adhesive.	Consult the Material Safety Data Sheet (MSDS) for complete disposal information. [5]

# General Procedures for Laboratory Chemical Disposal

For researchers, scientists, and drug development professionals, adherence to proper chemical disposal protocols is a fundamental aspect of laboratory safety. The following workflow outlines a general procedure for the disposal of laboratory chemical waste.



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## General Laboratory Chemical Disposal Workflow

# Essential Disposal Protocols

Based on general laboratory safety guidelines, the following experimental protocols for chemical waste disposal should be followed:

### Waste from Residues:

- Waste material must be disposed of in accordance with national and local regulations.[1]
- Leave chemicals in their original containers whenever possible.[1]
- Do not mix different types of chemical waste.[1]
- Handle uncleaned containers as you would the product itself.[1]

### Container Management:

- For non-hazardous waste, ensure containers are tightly sealed before disposal in the trash.[6]
- Empty chemical containers should be triple-rinsed with an appropriate solvent. The rinsate from toxic or poisonous chemicals must be collected and treated as hazardous waste.[7]
- After triple-rinsing and air-drying, non-hazardous containers can be disposed of in the trash after defacing the label.[7][8]

### Specific Disposal Considerations:

- Drain Disposal: Only small amounts of approved chemicals (typically a few hundred grams or milliliters per day) are suitable for drain disposal. This usually includes dilute acids and bases with a pH between 5.5 and 10.5 and other chemicals that meet the criteria for trash disposal. Always check local regulations.[6]
- Trash Disposal: A chemical can be disposed of in the regular trash only if it is non-radioactive, not a biological hazard, and not classified as flammable, reactive, corrosive, or

toxic by the Environmental Protection Agency (EPA).[6]

It is imperative to always consult the specific Safety Data Sheet (SDS) for the exact **M-110** product you are using and to adhere to the regulations set forth by your institution and local authorities. If you are uncertain about the identity of your **M-110** product, contact the manufacturer for clarification before proceeding with disposal.

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